

3,4'-Dichlorodiphenyl ether molecular weight and formula

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Compound of Interest

Compound Name: 3,4'-Dichlorodiphenyl ether

Cat. No.: B1293640

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An In-depth Technical Guide to 3,4'-Dichlorodiphenyl Ether

This technical guide provides essential information regarding the molecular properties of **3,4'-Dichlorodiphenyl ether**, tailored for researchers, scientists, and professionals in drug development.

Quantitative Data Summary

The fundamental molecular characteristics of **3,4'-Dichlorodiphenyl ether** are summarized in the table below for straightforward reference.

Property	Value	Citations
Molecular Formula	C12H8Cl2O	[1][2][3][4]
Molecular Weight	239.09 g/mol	
Molar Mass	239.1 g/mol	[2][3]

Experimental Protocols

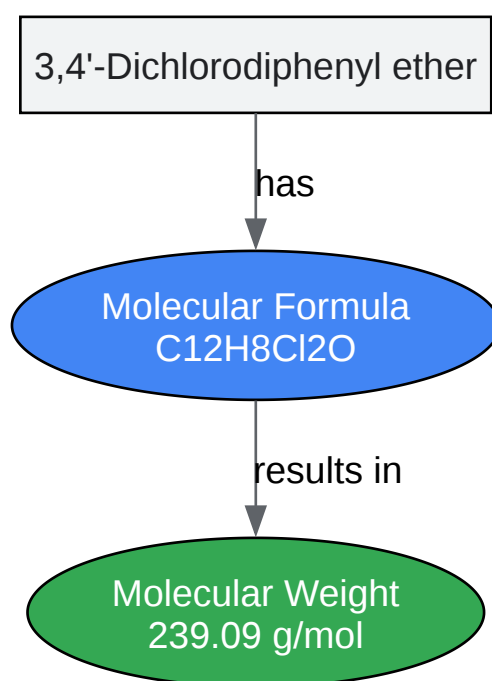
Synthesis of 3,4'-Dichlorodiphenyl Ether

A common method for the synthesis of **3,4'-Dichlorodiphenyl ether** involves the reaction of p-chlorophenol and 1,3-dichlorobenzene.[5][6] The general steps are as follows:

- **Preparation of the Reaction Mixture:** In a reaction vessel, 1,3-dichlorobenzene, p-chlorophenol, a base such as potassium carbonate, and a copper salt catalyst (e.g., cuprous chloride) are combined in an organic solvent.^{[5][6]} A common solvent system is a mixture of an ionic liquid and dipropylene glycol methyl ethyl ether.^[5] The typical molar ratio of 1,3-dichlorobenzene, p-chlorophenol, potassium carbonate, and cuprous chloride is 6:1:1.2:0.01.^{[5][6]}
- **Reaction Conditions:** The mixture is subjected to microwave-catalyzed conditions at a power of 500 W.^{[5][6]} The reaction is stirred for approximately 2 hours, maintaining a temperature between 60°C and 110°C.^{[5][6]}
- **Product Isolation and Purification:** Upon completion, the reaction mixture is cooled and filtered.^{[5][6]} The resulting filtrate is then subjected to reduced pressure distillation to remove the solvent and any unreacted starting materials.^[5] Continued distillation yields the final product, a colorless and transparent liquid.^[5] This method has been reported to achieve a conversion rate of 99% and a yield of 93%.^{[5][6]}

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound, its elemental formula, and its calculated molecular weight.



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Caption: Relationship between compound, formula, and molecular weight.

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